

# Personal protective equipment for handling GW814408X

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## Compound of Interest

Compound Name: GW814408X

Cat. No.: B10755935

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## Essential Safety and Handling Guide for GW814408X

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of the chemical compound **GW814408X**. The following procedural guidance is designed to ensure a safe laboratory environment and proper experimental conduct.

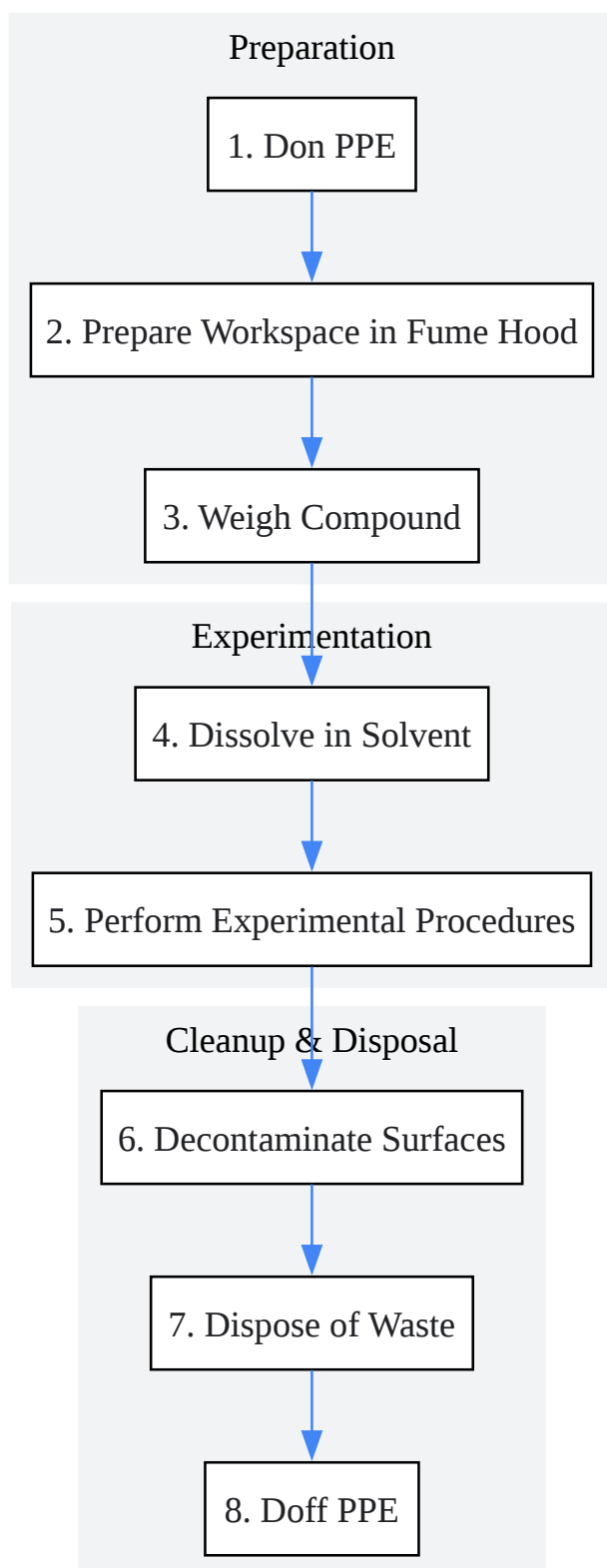
## Personal Protective Equipment (PPE)

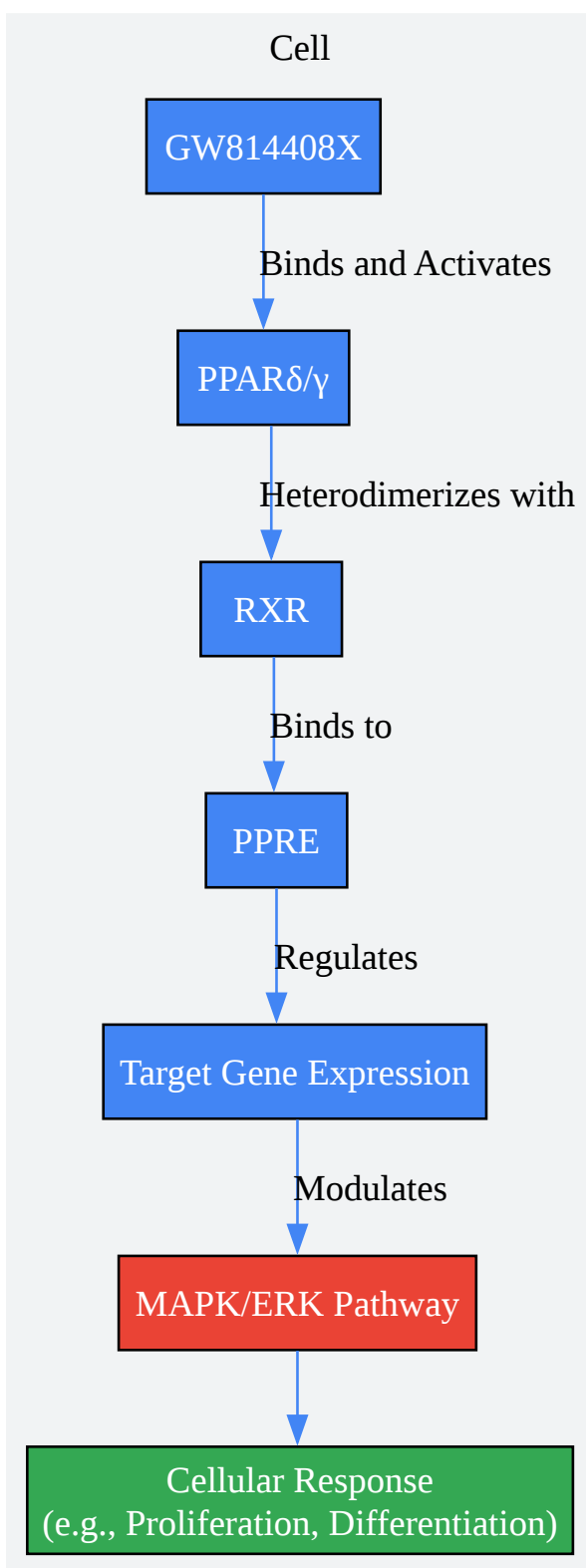
The following personal protective equipment is mandatory when handling **GW814408X** to minimize exposure and ensure personal safety.<sup>[1]</sup> The selection of PPE is based on the hazard classification of the substance, which includes Carcinogenicity (Category 1A), Serious Eye Damage/Irritation (Category 1), and Skin Corrosion/Irritation (Category 2).<sup>[1]</sup>

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1-compliant	Protects against splashes and dust, preventing serious eye damage.[1]
Face Shield	Recommended when there is a significant risk of splashing.		
Hand Protection	Chemical-Resistant Gloves	Nitrile or Neoprene	Prevents skin contact and irritation.[1] Must be disposed of after use.
Body Protection	Laboratory Coat	Protects against contamination of personal clothing.	
Chemical-Resistant Apron	Recommended when handling larger quantities.		
Respiratory Protection	Fume Hood or Ventilated Enclosure	Use only in a well-ventilated area to avoid inhalation of dust or fumes.[1]	
Respirator (if needed)	NIOSH-approved respirator with appropriate cartridges	Required if working outside of a ventilated enclosure or if dust generation is unavoidable.	

## Operational Plan: Safe Handling Workflow

Adherence to a standardized workflow is crucial for minimizing the risk of exposure and contamination. The following diagram and steps outline the safe handling procedure for **GW814408X**.





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## References

- 1. Peroxisome proliferator-activated receptor (PPAR) agonists as a potential therapy for inherited metabolic disorders - PubMed [pubmed.ncbi.nlm.nih.gov]
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